

In-Depth Technical Guide to Tixadil: Chemical Structure and Properties

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Compound of Interest

Compound Name: **Tixadil**

Cat. No.: **B1619522**

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Abstract

Tixadil is a thioxanthene derivative that has been classified as a coronary vasodilator and a sedative agent. This technical guide provides a comprehensive overview of the available chemical and physical properties of **Tixadil**, offering a foundational resource for researchers and professionals in drug development. Due to the limited publicly available data on its specific pharmacological actions, this document also contextualizes its properties within the broader class of thioxanthene compounds, which are primarily recognized for their antipsychotic effects mediated through dopamine D2 receptor antagonism.

Chemical Identity and Structure

Tixadil, also known by its chemical synonym B.S. 7561, is chemically designated as 1-phenyl-N-[2-(9H-thioxanthen-9-yl)ethyl]propan-2-amine.^[1] Its fundamental chemical information is summarized below.

Identifier	Value
IUPAC Name	1-phenyl-N-[2-(9H-thioxanthen-9-yl)ethyl]propan-2-amine
CAS Number	2949-95-3
Molecular Formula	C ₂₄ H ₂₅ NS
Molecular Weight	359.53 g/mol
Synonyms	B.S. 7561, N-(α -Methylphenethyl)-9H-thioxanthene-9-ethanamine

While a definitive, experimentally confirmed 2D structure diagram for **Tixadil** is not readily available in the public domain, its structure can be inferred from its IUPAC name.

Physicochemical Properties

A summary of the known and calculated physicochemical properties of **Tixadil** is presented in the table below. It is important to note that some of these values are predicted and may differ from experimentally determined values.

Property	Value	Source
Density	1.114 g/cm ³	Calculated
Boiling Point	492.2 °C at 760 mmHg	Calculated
Flash Point	251.5 °C	Calculated
Melting Point	Data not available	-
Solubility	Data not available	-

Pharmacological Profile (Contextual)

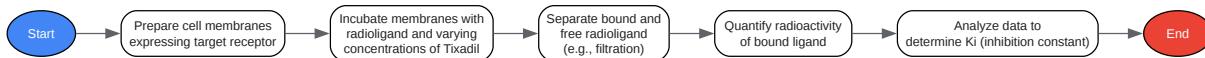
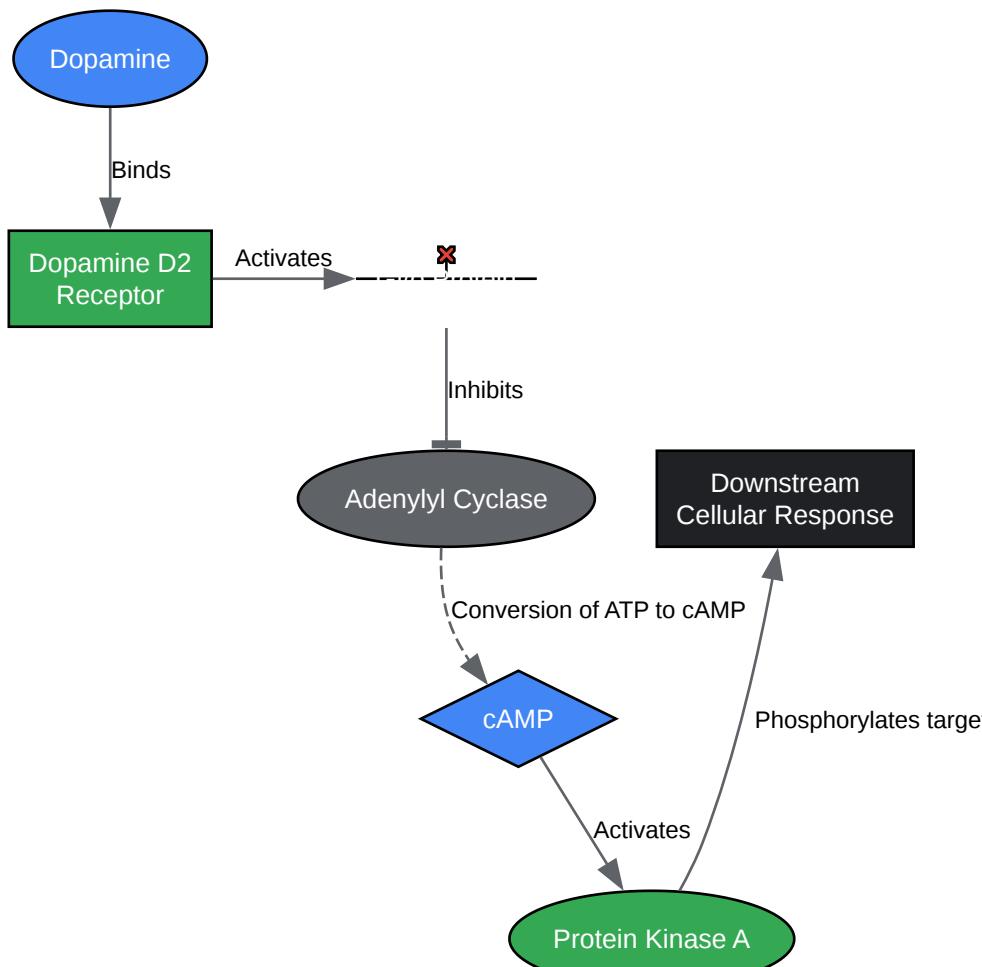
Direct and detailed pharmacological studies on **Tixadil** are scarce in publicly accessible literature. However, its classification as a thioxanthene provides a basis for understanding its potential mechanism of action.

Thioxanthenes are a class of compounds structurally related to phenothiazines, primarily known for their antipsychotic properties.^{[1][2][3]} The therapeutic effects of many thioxanthenes are attributed to their antagonism of dopamine D2 receptors in the central nervous system.^{[4][5]} This action modulates dopaminergic neurotransmission, which is a key target in the treatment of psychosis.

The initial classification of **Tixadil** as a coronary vasodilator and sedative agent suggests a broader pharmacological profile than typical antipsychotics. The "-dil" suffix in its name is often associated with vasodilatory properties, a characteristic seen in other compounds. However, without specific experimental data, the precise mechanisms underlying these potential effects remain unelucidated.

Potential Signaling Pathways

Given its thioxanthene core, **Tixadil** could potentially interact with signaling pathways modulated by dopamine D2 receptors. A simplified representation of a generic dopamine receptor signaling pathway is provided below. It is crucial to emphasize that this is a generalized pathway and **Tixadil**'s specific effects have not been experimentally determined.



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